

# In-Depth Technical Guide: Molecular Weight of Isobutyl 1H-Tetrazole-5-Carboxylate

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## Compound of Interest

Compound Name: *i*-Butyl-1H-Tetrazole-5-Carboxylate

Cat. No.: B588674

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This technical guide provides a detailed analysis of the molecular weight of isobutyl 1H-tetrazole-5-carboxylate, a compound of interest for researchers and professionals in the field of drug development and chemical synthesis.

## Molecular Weight Data

The molecular formula and calculated molecular weight of isobutyl 1H-tetrazole-5-carboxylate are summarized in the table below.

Parameter	Value
Molecular Formula	C <sub>6</sub> H <sub>10</sub> N <sub>4</sub> O <sub>2</sub>
Molecular Weight	170.17 g/mol

## Methodology for Molecular Weight Calculation

The molecular weight was determined through a computational method based on the compound's molecular formula. This standard protocol involves the summation of the atomic weights of all constituent atoms.

Experimental Protocol:

- Determination of the Molecular Formula: The molecular structure of isobutyl 1H-tetrazole-5-carboxylate was first established. The core structure is 1H-tetrazole-5-carboxylic acid

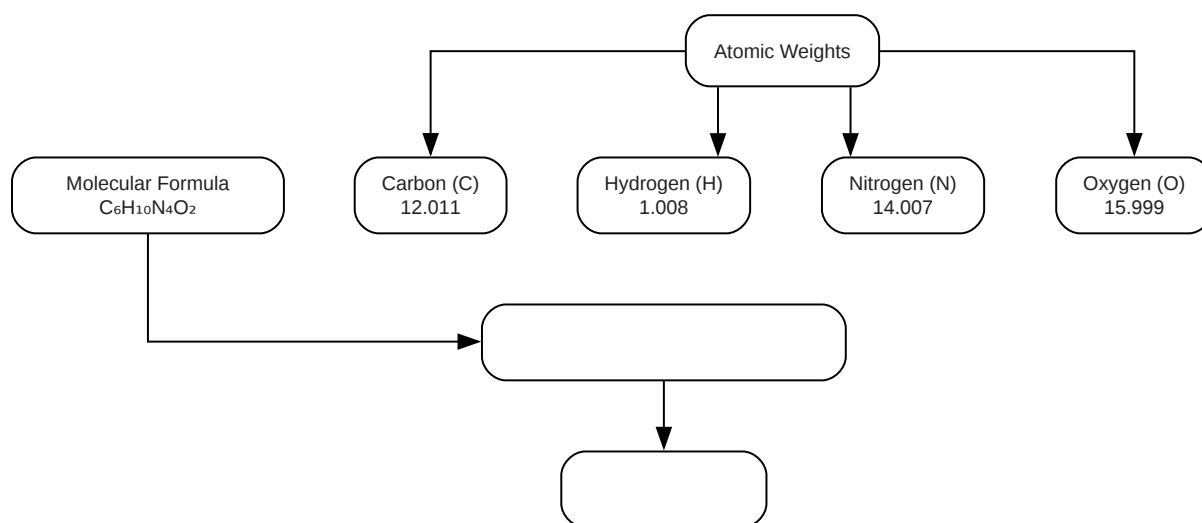
(C<sub>2</sub>H<sub>2</sub>N<sub>4</sub>O<sub>2</sub>). The esterification of this acid with isobutanol (C<sub>4</sub>H<sub>10</sub>O) results in the formation of isobutyl 1H-tetrazole-5-carboxylate. In this reaction, a molecule of water (H<sub>2</sub>O) is eliminated. The resulting molecular formula is therefore C<sub>6</sub>H<sub>10</sub>N<sub>4</sub>O<sub>2</sub>.

- **Summation of Atomic Weights:** The molecular weight was calculated using the standard atomic weights of the constituent elements: Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O). The standard atomic weights used are:
  - C: 12.011 u[1][2][3]
  - H: 1.008 u[4][5][6]
  - N: 14.007 u[7][8][9][10]
  - O: 15.999 u[11][12][13][14]

The calculation is as follows: Molecular Weight = (6 × Atomic Weight of C) + (10 × Atomic Weight of H) + (4 × Atomic Weight of N) + (2 × Atomic Weight of O) Molecular Weight = (6 × 12.011) + (10 × 1.008) + (4 × 14.007) + (2 × 15.999) Molecular Weight = 72.066 + 10.080 + 56.028 + 31.998 Molecular Weight = 170.172 g/mol

## Visualization of Molecular Weight Calculation

The following diagram illustrates the logical workflow for the calculation of the molecular weight of isobutyl 1H-tetrazole-5-carboxylate.



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Caption: Molecular weight calculation workflow.

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